

# Comprehensive Safety and Handling Guide for D-Glucurono-6,3-lactone acetonide

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## Compound of Interest

Compound Name: *D-Glucurono-6,3-lactone acetonide*

Cat. No.: B014291

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For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory reagents is paramount. This guide provides essential safety and logistical information for **D-Glucurono-6,3-lactone acetonide**, including personal protective equipment (PPE), operational procedures, and disposal plans to ensure a safe laboratory environment.

Chemical Identifier:

- Name: **D-Glucurono-6,3-lactone acetonide**
- CAS Number: 20513-98-8[1]
- Appearance: White, crystalline solid[2]

While some safety data sheets (SDS) indicate that **D-Glucurono-6,3-lactone acetonide** is not classified as hazardous, it is best practice to handle all chemicals with a degree of caution.[2] Another related compound, D-Glucuronic acid  $\gamma$ -lactone, is reported to cause skin and serious eye irritation, and may cause respiratory irritation.[3] Therefore, the following recommendations are based on a conservative approach to ensure user safety.

## Personal Protective Equipment (PPE)

A foundational aspect of laboratory safety is the consistent and correct use of PPE. The following table summarizes the recommended PPE for handling **D-Glucurono-6,3-lactone**

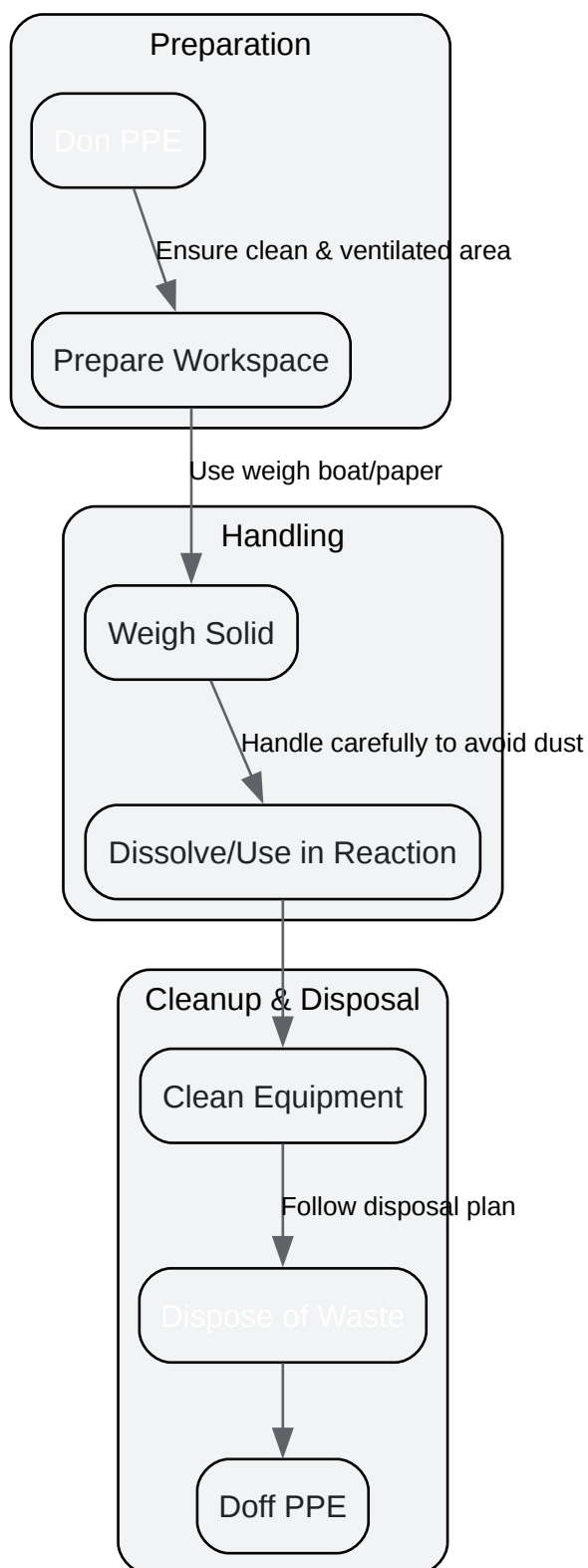
acetone.

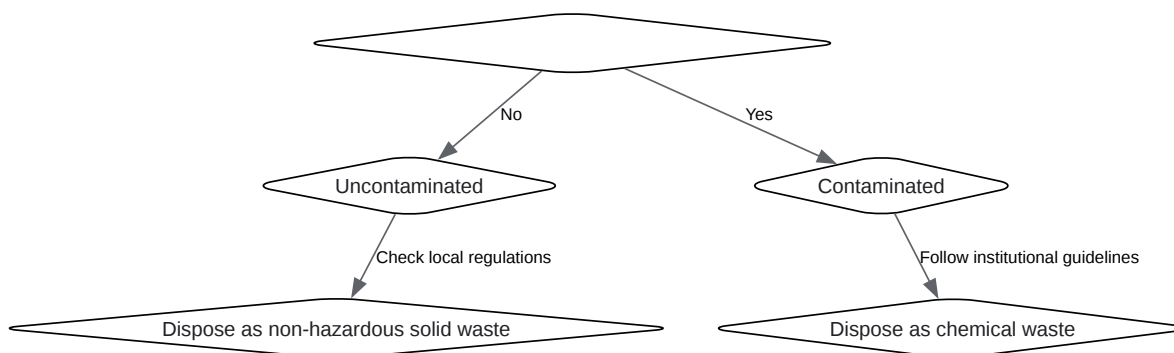
Protection Type	Specific Recommendation	Rationale
Eye and Face Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from accidental splashes or dust particles.
Hand Protection	Nitrile rubber gloves (>0.11 mm thickness).	Provides a barrier against skin contact. A breakthrough time of >480 minutes is recommended.[4]
Body Protection	Laboratory coat.	Protects skin and personal clothing from contamination.
Respiratory Protection	Generally not required under normal use with adequate ventilation.	If dust is generated, a suitable respirator should be worn.

## Operational and Handling Plan

Proper handling procedures are critical to minimize exposure and maintain the integrity of the chemical.

Workflow for Handling **D-Glucurono-6,3-lactone acetone**:





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## References

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